

Technical Guide: Potassium Tetranitroplatinate(II) (CAS 13815-39-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium tetranitroplatinate(II)

Cat. No.: B1591241

[Get Quote](#)

For Researchers, Scientists, and Chemical Professionals

Introduction

This technical guide provides a comprehensive overview of **Potassium tetranitroplatinate(II)**, CAS number 13815-39-9. This inorganic coordination compound, featuring a central platinum atom, is a versatile reagent in various chemical applications. This document consolidates its chemical and physical properties, known hazards, and primary applications, with a focus on presenting clear, structured data for technical audiences.

It is important to note that while the query requested information on biological signaling pathways and drug development, **Potassium tetranitroplatinate(II)** is an inorganic salt primarily used in chemical synthesis and materials science. The scientific literature does not associate this compound with direct biological activity or signaling pathways in the context of drug development.

Chemical and Physical Properties

Potassium tetranitroplatinate(II) is a white to yellowish crystalline solid.[1] It is recognized for its role as a precursor in the synthesis of other platinum compounds and as a catalyst.[2]

Table 1: Chemical and Physical Properties of **Potassium Tetranitroplatinate(II)**

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 13815-39-9 | [3] |
| Molecular Formula | K ₂ [Pt(NO ₂) ₄] | [2][4] |
| Molecular Weight | 457.30 g/mol | [1][5] |
| Appearance | White to yellowish crystalline powder/solid | [1][4] |
| Solubility | Soluble in water | [1] |
| EINECS Number | 237-491-8 | [4] |
| MDL Number | MFCD00011375 | [3][5] |
| PubChem CID | 16211695 | [1][2] |

Table 2: Synonyms and Alternative Names[1][3][4][6]

| Synonym |
|--|
| Dipotassium tetranitroplatinate |
| Potassium nitroplatinate(II) |
| Platinate(2-), tetranitro-, dipotassium |
| Potassium tetranitritoplatinate(II) |
| Dipotassium tetrakis(nitrito-N)platinate |

Hazards and Safety Information

As with all platinum salts, **Potassium tetranitroplatinate(II)** should be handled with care. It is classified as an irritant and may cause sensitization.

Table 3: Hazard Identification and Safety Precautions

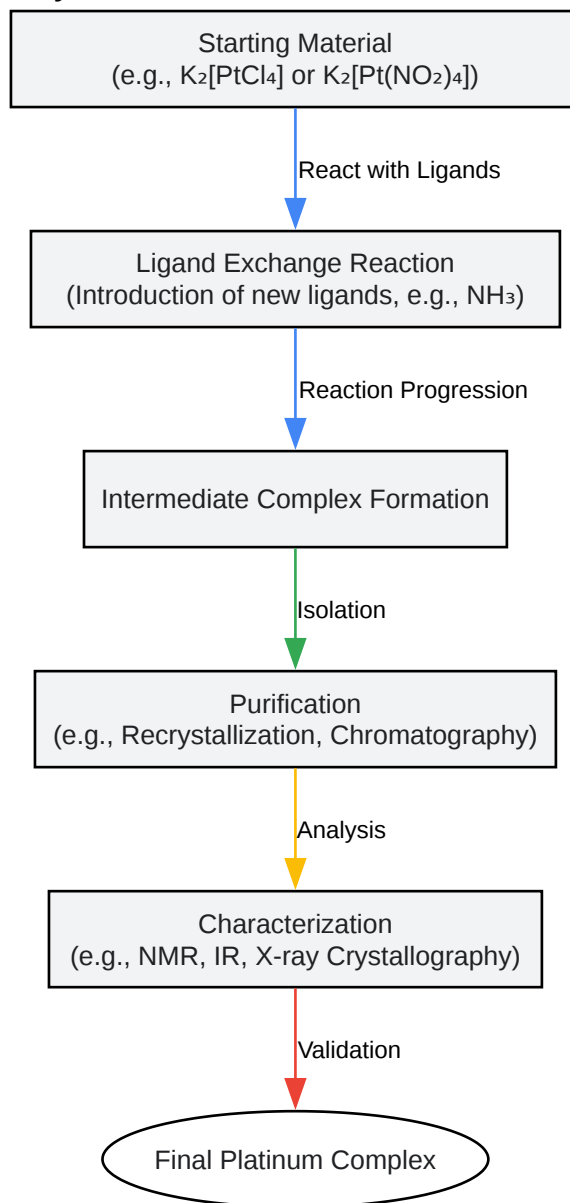
| Hazard | Information | Reference |
|--|--|-----------|
| GHS Pictograms | Not uniformly available, but often associated with irritation and sensitization. | |
| Hazard Statements | May cause skin, eye, and respiratory irritation. | [4] |
| Precautionary Statements | Wear protective gloves, eye protection, and face protection. Avoid breathing dust. | |
| Exposure Limits (as Pt, soluble salts) | ACGIH TWA: 0.002 mg/m ³ ; NIOSH IDLH: 4 mg/m ³ | [4] |
| Storage | Store in a cool, dry, well-ventilated area away from incompatible substances. | [7] |
| WGK (Water Hazard Class) | 3 (Highly hazardous to water) | [4][5] |

Experimental Protocols

Detailed experimental protocols for biological assays involving **Potassium tetranitroplatinate(II)** are not available in the literature due to its primary application in non-biological fields. However, a general workflow for the synthesis of platinum compounds can be illustrated. The synthesis of cisplatin, a well-known platinum-based anticancer drug, for instance, starts from a related platinum salt and follows a multi-step chemical process.

Below is a conceptual workflow for the synthesis of a platinum complex, which could be adapted for processes involving **Potassium tetranitroplatinate(II)** as a starting material.

Conceptual Synthesis Workflow for Platinum Complexes



[Click to download full resolution via product page](#)

Conceptual workflow for the synthesis of platinum complexes.

Applications

The primary applications of **Potassium tetraniroplatinate(II)** are in the fields of chemistry and materials science.

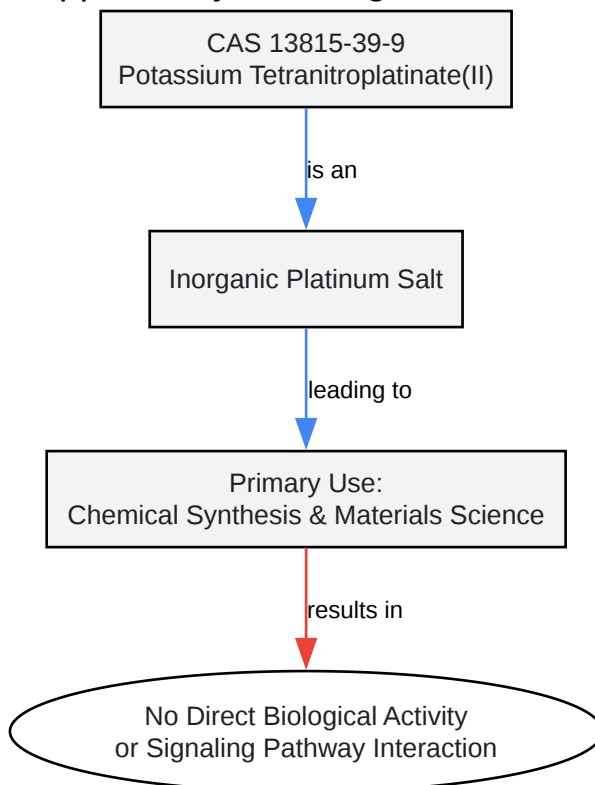
- **Catalysis:** It serves as a catalyst in various organic reactions, helping to improve reaction rates and yields.^[2]
- **Analytical Chemistry:** Used in analytical methods for the detection and quantification of platinum in various samples.^[2]
- **Materials Science:** Employed in the development of advanced materials, including conductive polymers and nanocomposites for electronics.^[2]
- **Precursor for Synthesis:** It is a key starting material for the synthesis of other platinum-containing compounds.^[2] Some sources suggest its use in the synthesis of pharmaceutical intermediates.^[7]

Biological Activity and Signaling Pathways

As previously stated, there is no scientific evidence to suggest that **Potassium tetranitroplatinate(II)** has direct biological activity or is involved in cellular signaling pathways in a manner relevant to drug development. Its properties and applications are rooted in inorganic chemistry. The interest in platinum compounds in medicine, particularly in oncology, is primarily focused on specific complexes like cisplatin, carboplatin, and oxaliplatin, which are designed to interact with DNA. **Potassium tetranitroplatinate(II)** does not share this mechanism of action.

The logical relationship for the inapplicability of biological studies to this compound is straightforward:

Applicability of Biological Studies



[Click to download full resolution via product page](#)

Logical flow showing the inapplicability of biological studies.

Conclusion

Potassium tetranitroplatinate(II) (CAS 13815-39-9) is a valuable inorganic compound with well-defined applications in catalysis, analytical chemistry, and materials science. While it is a platinum salt, it is chemically distinct from platinum-based therapeutic agents and is not associated with direct biological effects or signaling pathways. Researchers and scientists should handle this compound with appropriate safety precautions, recognizing its hazardous properties. This guide provides a foundational understanding of its key characteristics for professionals working in relevant chemical fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potassium tetranitroplatinate(II) | K₂N₄O₈Pt-2 | CID 16211695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Potassium tetranitroplatinate(II) | CAS 13815-39-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. POTASSIUM TETRANITROPLATINATE(II) Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. Potassium tetranitroplatinate(II) 98 13815-39-9 [sigmaaldrich.com]
- 6. POTASSIUM TETRANITROPLATINATE(II) CAS#: 13815-39-9 [amp.chemicalbook.com]
- 7. aoen.lookchem.com [aoen.lookchem.com]
- To cite this document: BenchChem. [Technical Guide: Potassium Tetranitroplatinate(II) (CAS 13815-39-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591241#cas-number-13815-39-9-properties-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com